

4SC-203 pharmacodynamics and target profile

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 4Sc-203

CAS No.: 895533-09-2

Cat. No.: S548016

[Get Quote](#)

Target Profile & Key Data

The table below summarizes the primary kinase targets of **4SC-203** and its associated quantitative profile.

Target	Biological Role	Inhibition Potency (IC ₅₀)
FLT3 / STK1	Receptor tyrosine kinase; driver of proliferation/survival in hematologic cancers like AML [1].	Low nanomolar (nM) range [2] [3]
FLT3 Mutants	Mutated forms (e.g., internal tandem duplication - ITD) confer poor prognosis in AML; key therapeutic target [1].	Low nanomolar (nM) range [2] [3]
VEGFRs	Vascular Endothelial Growth Factor Receptors; critical for angiogenesis (new blood vessel formation) that supports tumor growth [1].	Low nanomolar (nM) range [2] [3]
Axl	Receptor tyrosine kinase; implicated in tumor cell survival, invasion, and drug resistance [3].	Low nanomolar (nM) range [3]
Alk	Anaplastic Lymphoma Kinase; driver oncogene in NSCLC and other cancers [3].	Low nanomolar (nM) range [3]
Fak	Focal Adhesion Kinase; regulates cell adhesion, migration, and survival [3].	Low nanomolar (nM) range [3]

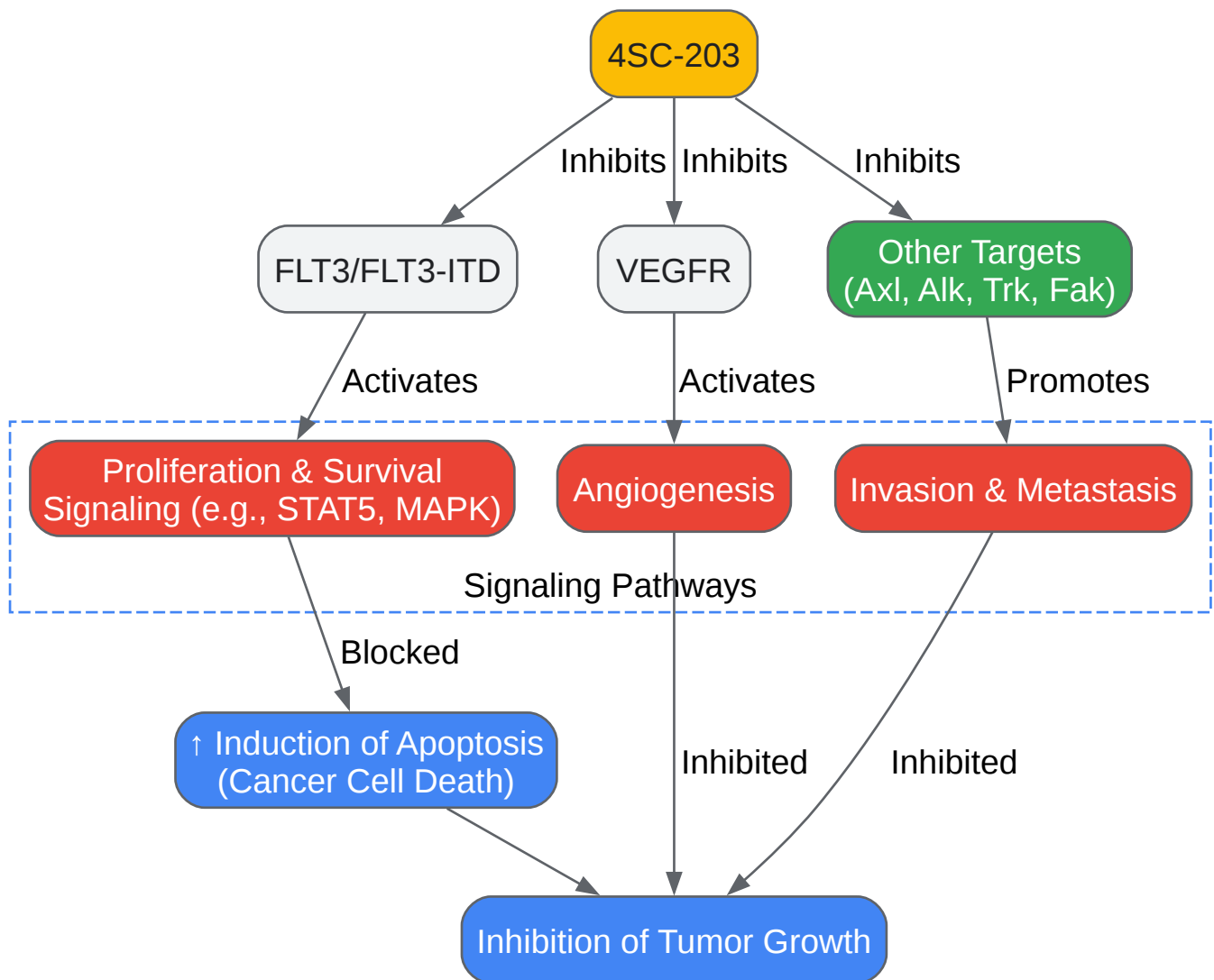
Target	Biological Role	Inhibition Potency (IC ₅₀)
Trk	Tropomyosin Receptor Kinase; involved in cell survival; can be oncogenic via gene fusions [3].	Low nanomolar (nM) range [3]

Molecular Properties:

- **CAS Number:** 895533-09-2 [2] [3]
- **Chemical Formula:** C₃₃H₃₈N₈O₄S [2] [3]
- **Molecular Weight:** 642.77 g/mol [2] [3]

Mechanism of Action & Signaling Pathways

4SC-203 exerts its anti-cancer effects through a multi-targeted mechanism, primarily by inhibiting key kinases involved in cancer cell proliferation and survival.



[Click to download full resolution via product page](#)

4SC-203 inhibits key oncogenic kinases to block tumor proliferation, survival, and angiogenesis.

Experimental Evidence & Research Protocols

Key experimental findings and methodologies used to characterize **4SC-203** are outlined below.

Area	Experimental Model / Assay	Key Findings / Protocol
In Vitro Profiling	Cell-free kinase assays [2] [3]	Profiled against panel of purified kinases to determine IC ₅₀ values. Confirmed potent, selective activity against targets in table above.
In Vivo Efficacy	AML xenograft mouse models [3]	Demonstrated significant antitumor activity in models relevant to AML.
Clinical Development	First-in-human Phase I study (NCT number not provided) [1]	Randomized, double-blind, placebo-controlled, dose-escalation trial in healthy volunteers (n=50). Single intravenous dose to assess safety, tolerability, pharmacokinetics (PK), and pharmacodynamics (PD).

Key Clinical Findings: The Phase I study in healthy volunteers reported that **4SC-203** was well-tolerated across the concentration range studied and exhibited a favorable pharmacokinetic profile [3].

Research Context and Potential

The development of **4SC-203** reflects a strategic approach in oncology to target multiple critical pathways simultaneously [4]. Its particular focus on **FLT3 and its mutants** addresses a significant unmet medical need in AML [1]. Furthermore, the additional inhibition of **VEGFR** and **Axl** could help overcome resistance mechanisms that often limit the efficacy of single-target agents [3].

Based on the search results, detailed experimental protocols for kinase assays and the specific results from the *in vivo* AML models are not publicly available in these documents. Further information may be available in dedicated scientific publications or clinical trial registrations.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Initiates Dosing In First-in-Man Phase I 4 - SC Study 4 SC 203 [pharmaceutical-business-review.com]
2. 4SC-203 | Multikinase Inhibitor [medchemexpress.com]
3. - 4 | Flt3 | Axl | Alk | Fak | VEGF-R2 | Trk Inhibitor | TargetMol SC 203 [targetmol.com]
4. Small molecules in targeted cancer therapy [nature.com]

To cite this document: Smolecule. [4SC-203 pharmacodynamics and target profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548016#4sc-203-pharmacodynamics-and-target-profile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com